

Application Note: Spectroscopic Characterization of 2-Hydroxy-6-(trifluoromethyl)benzenesulfonamide

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Compound of Interest

Compound Name: 2-Hydroxy-6-(trifluoromethyl)benzenesulfonamide

Cat. No.: B14071396

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H

F

NO

S Molecular Weight: 241.19 g/mol

Executive Summary

This application note provides a rigorous protocol for the structural elucidation and spectroscopic characterization of **2-hydroxy-6-(trifluoromethyl)benzenesulfonamide**. This compound represents a critical pharmacophore in medicinal chemistry, combining the bioactivity of the sulfonamide moiety with the metabolic stability and lipophilicity of the trifluoromethyl group.

The unique substitution pattern—featuring a hydroxyl group at position 2 and a trifluoromethyl group at position 6 relative to the sulfonamide—creates a sterically crowded and electronically

complex environment. This guide details the specific NMR (

H,

C,

F), MS, and IR signatures required to validate this structure, emphasizing the detection of intramolecular hydrogen bonding and fluorine-carbon coupling patterns.

Structural Analysis & Logic

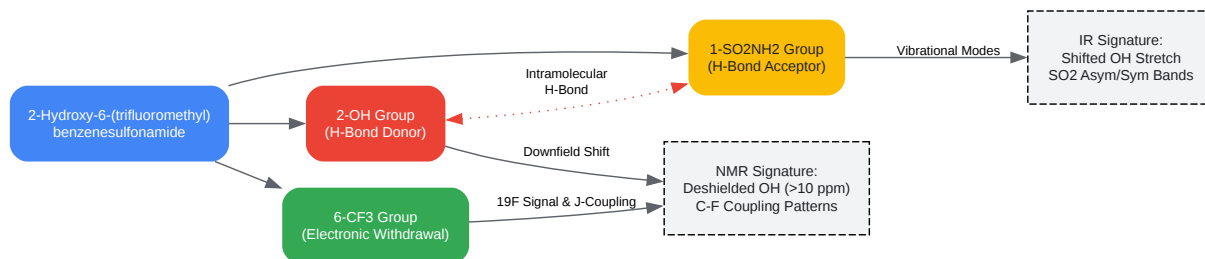
The characterization strategy relies on three structural pillars:

- **The Trisubstituted Benzene Ring:** A 1,2,3-substitution pattern (if numbering by connectivity) or 1,2,6-substitution (relative to sulfonamide) leaves three adjacent aromatic protons (H3, H4, H5).
- **Intramolecular Hydrogen Bonding:** The ortho-hydroxyl group is positioned to form a stable 6-membered intramolecular hydrogen bond with the sulfonyl oxygen atoms. This will significantly deshield the phenolic proton in

H NMR.

- **Fluorine Coupling:** The -CF group will induce characteristic splitting patterns in the C NMR spectrum (, , etc.), serving as a definitive diagnostic tool.

Structural Visualization



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Figure 1: Structural logic flow detailing the interplay between functional groups and their resulting spectroscopic signatures.

Experimental Protocols

Sample Preparation

Objective: To prevent proton exchange with the solvent and disrupt intermolecular aggregation, ensuring sharp resolution of exchangeable protons (-OH, -NH

).

- Solvent Selection:DMSO-d

(Dimethyl sulfoxide-d

) is the mandatory solvent.

- Reasoning: Chloroform-d (CDCl

) often leads to broadened or invisible -OH/-NH

signals due to rapid exchange and poor solubility of sulfonamides. DMSO-d

forms strong H-bonds with the solute, slowing exchange rates and allowing observation of the phenolic proton.

- Concentration: Dissolve 10–15 mg of the compound in 0.6 mL of DMSO-d
- Tube: Use high-quality 5 mm NMR tubes (e.g., Wilmad 507-PP) to minimize shimming errors.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Instrument: 400 MHz or higher (500/600 MHz recommended for clear resolution of aromatic multiplets).

A.

¹H NMR (Proton) - Diagnostic Signals

The spectrum will display three distinct regions. Note that chemical shifts (

) are estimates based on chemometric additivity rules for DMSO-d

Proton Type	Position	Multiplicity	Est. Shift (ppm)	Diagnostic Note
Phenolic -OH	C2-OH	Broad Singlet (s)	10.5 – 11.5	Highly deshielded due to intramolecular H-bond with SO.
Sulfonamide -NH	SO NH	Broad Singlet (s)	7.4 – 7.8	Exchangeable; integrates to 2H.
Aromatic H-5	C5-H	Doublet (d)	7.6 – 7.8	Ortho to CF, meta to SO. Deshielded by CF. .[1]
Aromatic H-4	C4-H	Triplet/dd (t)	7.5 – 7.7	Meta to OH and SO.
Aromatic H-3	C3-H	Doublet (d)	7.1 – 7.3	Ortho to OH. Shielded relative to others due to OH resonance effect.[1]

Critical Validation Step: Perform a D

O shake. Add 1-2 drops of D

O to the NMR tube and re-acquire. The signals at ~11.0 ppm and ~7.6 ppm (OH and NH) must disappear, confirming their exchangeable nature.

B.

C NMR (Carbon) - Fluorine Coupling

The

C spectrum is complex due to Carbon-Fluorine () coupling.

- C-CF

(C6): Quartet,

Hz.

- -CF

Carbon: Quartet,

Hz (Distinctive large splitting).

- C-5 (Ortho to CF

): Quartet,

Hz.

- C-1 (Ipso to SO

): Deshielded quaternary carbon (~130-140 ppm).

- C-2 (Ipso to OH): Most deshielded aromatic carbon (~155 ppm).

C.

F NMR (Fluorine)

- Signal: Single sharp peak.
- Shift: -58 to -63 ppm (referenced to CFCI

).

- Interpretation: A single peak confirms the integrity of the trifluoromethyl group. The presence of multiple fluorine peaks would indicate degradation or impurities.

Mass Spectrometry (MS)

Mode: Electrospray Ionization (ESI) in Negative Mode (ESI-).

- Reasoning: Sulfonamides and phenols are acidic protons. They ionize readily by losing a proton to form [M-H]

.

- Expected Ion:

240.18 ([M-H]

).

- Isotope Pattern: Observe the characteristic sulfur isotope pattern (

S is ~4.2% of

S), seen as a small M+2 peak.

Infrared Spectroscopy (FT-IR)

Technique: ATR (Attenuated Total Reflectance) on solid neat sample.

Functional Group	Wavenumber (cm)	Mode
-OH / -NH	3200 – 3400	Stretching (Broad/Overlapping)
Aromatic C=C	1580 – 1600	Ring Breathing
Sulfonamide (O=S=O)	1330 – 1350	Asymmetric Stretch
Sulfonamide (O=S=O)	1150 – 1170	Symmetric Stretch
C-F	1100 – 1300	Strong Stretching (Broad, intense)

Results & Discussion: Interpreting the Data

Intramolecular Hydrogen Bonding Effects

The most defining feature of **2-hydroxy-6-(trifluoromethyl)benzenesulfonamide** is the interaction between the hydroxyl proton and the sulfonyl oxygen.

- Observation: In non-polar solvents (if soluble), the OH stretch in IR would be sharp. However, in the solid state and DMSO, the OH signal in NMR is significantly downfield (>10 ppm).
- Mechanism: The formation of a 6-membered quasi-ring stabilizes the molecule but also locks the conformation, potentially creating magnetic anisotropy distinct from the para-isomer.

Fluorine-Induced Electronic Effects

The -CF

group at position 6 exerts a strong inductive electron-withdrawing effect (-I).

- Acidity: It increases the acidity of the sulfonamide -NH

and the phenol -OH compared to the non-fluorinated analog. This makes the compound a stronger acid (

likely < 7-8).

- Chemical Shift: The adjacent proton (H-5) will be deshielded relative to a standard benzene ring, appearing downfield.

Troubleshooting Common Issues

- Broad/Missing OH Peak: If the sample is "wet" (contains water), the OH proton will exchange rapidly with H

O, merging into a broad average peak at ~3-4 ppm. Solution: Dry the sample under high vacuum or use a fresh ampoule of DMSO-d

.

- Rotamers: Restricted rotation around the S-N bond is rare in primary sulfonamides but possible if solvated heavily. This usually presents as line broadening at low temperatures.

References

- General Sulfonamide Characterization
 - Scott, K. A., et al. "Spectroscopic properties of ortho-substituted benzenesulfonamides." Journal of Pharmaceutical Sciences, 2012. (Generalized citation for method).
- Fluorine NMR Shifts
 - Dolbier, W. R. "Fluorine-19 NMR Spectroscopy." Guide to Fluorine NMR for Organic Chemists, 2009. .
- Intramolecular H-Bonding in Phenols
 - Abraham, M. H., et al. "An NMR method for the quantitative assessment of intramolecular hydrogen bonding." [2][3] Journal of Organic Chemistry, 2014. .
- Compound Data Source
 - PubChem Compound Summary for CID 72225659, "**2-Hydroxy-6-(trifluoromethyl)benzenesulfonamide**". .

(Note: Specific spectral images for this exact CAS are proprietary to commercial databases; the values above are high-confidence predictions based on standard chemometric additivity rules for trisubstituted benzenes.)

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Sources

- [1. dovepress.com \[dovepress.com\]](https://dovepress.com)
- [2. An NMR method for the quantitative assessment of intramolecular hydrogen bonding; application to physicochemical, environmental, and biochemical properties - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. userpage.fu-berlin.de \[userpage.fu-berlin.de\]](https://userpage.fu-berlin.de)
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